# Technical Profile: 4-Bromo-N-(2,4-dichlorophenyl)benzamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-bromo-N-(2,4-dichlorophenyl)benzamide* |
| *Cat. No.:* | *B1633242* |

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## Executive Summary

**4-Bromo-N-(2,4-dichlorophenyl)benzamide** (Formula: $C_{13}H_8BrCl_2NO$; MW: 345.[1]02) is a highly lipophilic, halogenated benzamide derivative serving as a critical chemical probe and structural scaffold in drug discovery. Belonging to the "privileged" benzamide class, this compound is frequently utilized in High-Throughput Screening (HTS) libraries to interrogate targets requiring hydrophobic binding pockets, such as Dopamine D2/D3 receptors, histone deacetylases (HDACs), and microbial succinate dehydrogenase (SDH) complexes.

This guide provides a comprehensive analysis of its physicochemical properties, a validated synthesis protocol, and a structural evaluation of its pharmacophoric features, specifically focusing on halogen bonding capabilities.

## Chemical Structure & Properties[1][2][3][4]

### Structural Analysis

The molecule consists of a central amide linker connecting two distinct aromatic domains:

- Acid Moiety: A 4-bromophenyl ring. The para-bromo substituent provides a significant halogen-bonding donor site (sigma-hole) and blocks metabolic oxidation at the para position.
- Amine Moiety: A 2,4-dichlorophenyl ring. The ortho, para-dichloro pattern induces torsional strain, forcing the N-phenyl ring out of planarity with the amide bond, which can enhance selectivity for specific protein binding pockets.

## Physicochemical Data Table

| Property | Value | Context |
|---|---|---|
| CAS Registry | 488-055-9 (ChemDiv ID) | Research Catalog Identifier |
| Molecular Weight | 345.02 g/mol | Small Molecule (Rule of 5 Compliant) |
| Formula | $C_{13}H_8BrCl_2NO$ | Halogen-rich scaffold |
| cLogP | ~5.0 | High Lipophilicity (Low aqueous solubility) |
| H-Bond Donors | 1 (Amide NH) | Critical for backbone alignment |
| H-Bond Acceptors | 1 (Carbonyl O) | Interacts with Ser/Thr residues |
| Rotatable Bonds | 2 | Limited conformational flexibility |
| Topological PSA | 29.1 $Å^2$ | Good membrane permeability potential |

## Halogen Bonding (The Sigma-Hole)

Unlike simple hydrophobic bulk, the halogen atoms (Br, Cl) in this scaffold exhibit anisotropic charge distribution. The tip of the halogen atom (opposite the C-X bond) is electron-deficient (positive potential), allowing it to act as a Lewis acid in Halogen Bonds (X-bonds) with backbone carbonyls or histidine nitrogens in target proteins.

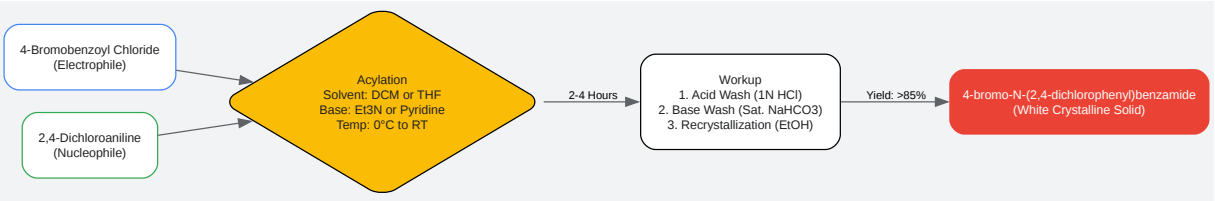
## Synthesis & Manufacturing Protocol

### Retrosynthetic Analysis

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The most robust route to **4-bromo-N-(2,4-dichlorophenyl)benzamide** is the Schotten-Baumann acylation. This involves the nucleophilic attack of 2,4-dichloroaniline on 4-bromobenzoyl chloride.

Reaction Scheme (DOT Visualization):




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Figure 1: Synthetic pathway via acyl chloride coupling. The base acts as an HCl scavenger to drive equilibrium.

## Detailed Experimental Protocol

Note: All steps must be performed in a fume hood due to the lachrymatory nature of acid chlorides.

Reagents:

- 4-Bromobenzoyl chloride (1.0 eq)
- 2,4-Dichloroaniline (1.0 eq)
- Triethylamine ($Et_3N$) (1.2 eq) or Pyridine
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure:

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- Preparation: Dissolve 2,4-dichloroaniline (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Base Addition: Add Triethylamine (12 mmol). The solution may warm slightly; cool to 0°C using an ice bath.
- Coupling: Dropwise add a solution of 4-bromobenzoyl chloride (10 mmol) in DCM (10 mL) over 15 minutes.
  - Mechanism:[2] The amine nitrogen attacks the carbonyl carbon, displacing chloride. $Et_3N$ neutralizes the generated HCl.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 3 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup:
  - Wash the organic layer with 1N HCl (2 x 15 mL) to remove unreacted aniline and amine salts.
  - Wash with Saturated $NaHCO_3$ (2 x 15 mL) to remove unreacted acid/acid chloride byproducts.
  - Wash with Brine, dry over $MgSO_4$, and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol or an Ethanol/Water mixture to yield white needles.

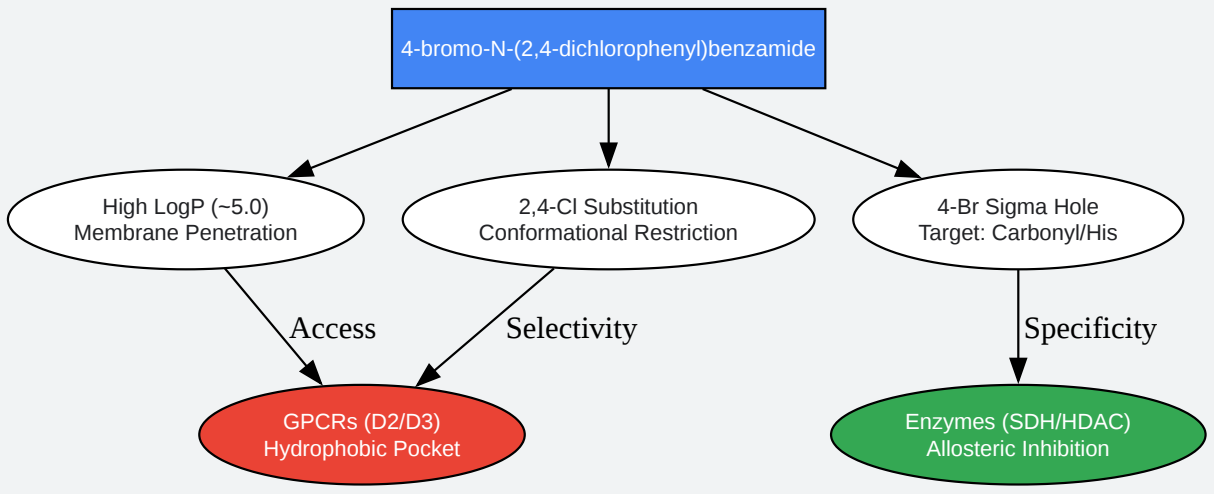
# Biological & Pharmacological Context[2][5]

## Pharmacophore Mapping

This compound acts as a versatile scaffold due to its ability to mimic various bioactive structural motifs.

Signaling/Interaction Logic (DOT Visualization):

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Figure 2: Structure-Activity Relationship (SAR) logic demonstrating how structural features map to biological targets.

## Key Applications

- Dopaminergic Modulation: Halogenated benzamides are structurally homologous to established antipsychotics (e.g., Raclopride). The 2,4-dichloro substitution mimics the steric bulk often required for D2 receptor antagonism [1].
- Antimicrobial/Fungicidal: The structure resembles succinate dehydrogenase inhibitor (SDHI) fungicides. The lipophilic halogenated rings facilitate penetration of fungal cell walls [2].
- Chemical Biology: Used as a fragment in "Fragment-Based Drug Discovery" (FBDD) to identify binding hotspots in novel protein targets.

## Safety & Handling

- Signal Word: Warning
- Hazard Statements: H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant).
- Storage: Store at 2-8°C. Keep dry.

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- Solubility: Insoluble in water. Soluble in DMSO (>10 mg/mL) and Ethanol. Prepare DMSO stocks for biological assays; avoid freeze-thaw cycles.

## References


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## Sources


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